

Application Notes and Protocols for 8-Br-7-CHcADPR

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Compound of Interest		
Compound Name:	8-Br-7-CH-cADPR	
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These application notes provide a detailed protocol for the proper dissolution and storage of 8-Bromo-7-deaza-cyclic adenosine diphosphate ribose (**8-Br-7-CH-cADPR**), a potent antagonist of the second messenger cyclic ADP-ribose (cADPR). Adherence to this protocol is crucial for maintaining the compound's stability and ensuring the reproducibility of experimental results.

Introduction

8-Br-7-CH-cADPR is a membrane-permeant and hydrolysis-resistant analog of cADPR.[1][2][3] As a powerful antagonist, it is an invaluable tool for investigating cADPR-mediated calcium signaling pathways.[4] This compound has been shown to inhibit calcium elevation and is implicated in the modulation of ryanodine receptors (RyR) and transient receptor potential melastatin 2 (TRPM2) channels.[2][4][5] Proper handling and storage are paramount to preserving its antagonistic activity.

Data Presentation

The following table summarizes the key quantitative data for **8-Br-7-CH-cADPR**.



Property	Value	Citations
Solubility in Water	> 50 mM	[1]
Purity	Typically > 97% (HPLC)	[1]
Form	Lyophilized solid (often as a sodium salt)	[1]
Long-term Storage	-80°C (recommended)	[1]
Short-term Storage	-20°C (necessary)	[1]
Stability (Lyophilized)	≥ 2 years at -80°C	[6]
Shipping Condition	Dry ice	[1][6]

Experimental Protocols Protocol for Dissolving 8-Br-7-CH-cADPR

This protocol outlines the steps for preparing a stock solution of 8-Br-7-CH-cADPR.

Materials:

- Vial of lyophilized 8-Br-7-CH-cADPR
- Sterile, nuclease-free water or a suitable buffer (e.g., 20 mM HEPES, pH 7.2)[7]
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Tabletop centrifuge

Procedure:

 Pre-centrifugation: Before opening, briefly centrifuge the vial of lyophilized 8-Br-7-CH-CADPR to ensure all the powder is at the bottom of the tube.[1]



- Solvent Addition: Carefully open the vial and add the desired volume of sterile, nuclease-free water or buffer to achieve the target concentration. Given its solubility of over 50 mM, preparing a high-concentration stock solution (e.g., 10-50 mM) is feasible.[1]
- Dissolution: To ensure complete dissolution, rinse the walls of the vial with the solvent.[1] Close the vial and vortex thoroughly. An ultrasonic bath can also be used to aid dissolution. [1]
- Verification: Ensure that no particulate matter is visible. The solution should be clear.

Protocol for Storing 8-Br-7-CH-cADPR

Proper storage is critical to maintain the integrity of **8-Br-7-CH-cADPR**.

Lyophilized Powder:

- Long-term: Store the unopened vial at -80°C for maximum stability (≥ 2 years).[1][6]
- Short-term: If a -80°C freezer is unavailable, store at -20°C.[1]

Aqueous Stock Solution:

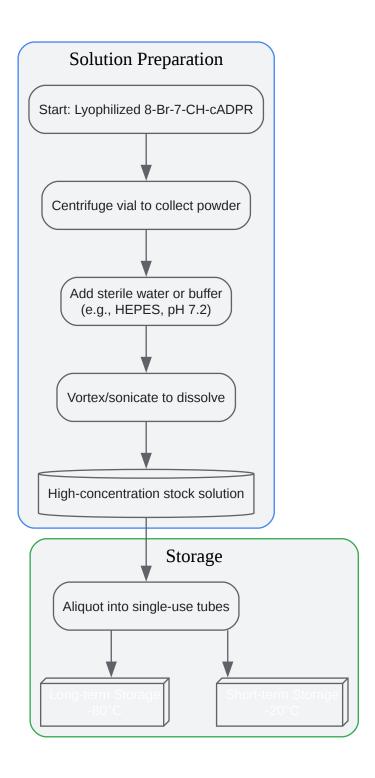
- Aliquotting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[1][7]
- Storage Temperature:
 - Long-term: For extended storage, store the aliquots at -80°C.
 - Short-term: For frequent use, aliquots can be stored at -20°C.
- Light Sensitivity: While not explicitly stated for this specific analog, it is good practice to
 protect solutions of nucleotide analogs from light by storing them in amber tubes or a dark
 container.

Mandatory Visualizations



Experimental Workflow

The following diagram illustrates the recommended workflow for preparing and storing **8-Br-7-CH-cADPR** solutions.



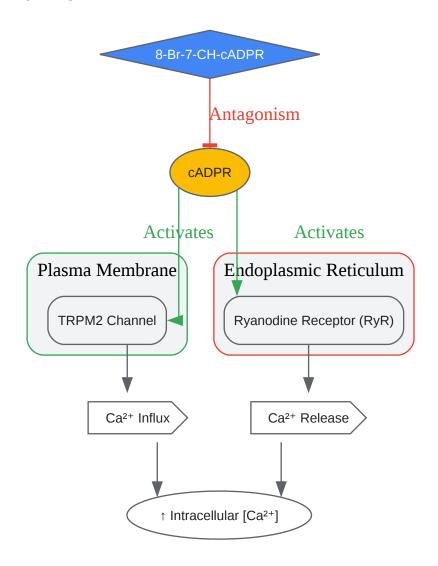
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Caption: Workflow for preparing and storing 8-Br-7-CH-cADPR stock solutions.

Signaling Pathway

This diagram illustrates the mechanism of action of **8-Br-7-CH-cADPR** in antagonizing cADPR-mediated calcium signaling.



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Caption: 8-Br-7-CH-cADPR antagonizes cADPR, inhibiting Ca²⁺ release and influx.

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